

Application Notes and Protocols for Faropenem: An In Vitro Antibacterial Assay

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Compound of Interest

Compound Name: Farobin A

Cat. No.: B12370229

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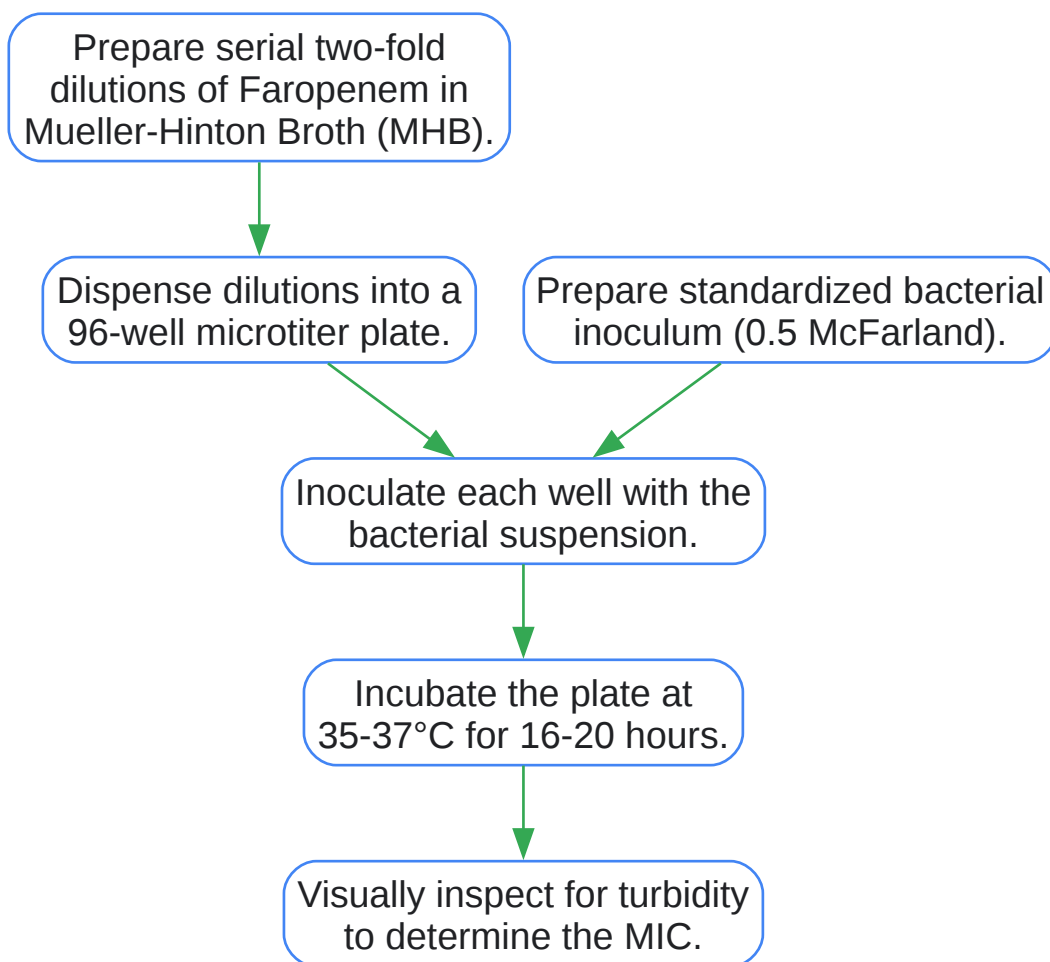
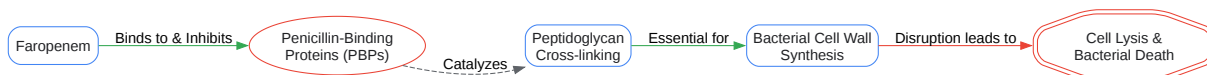
Audience: Researchers, scientists, and drug development professionals.

Introduction

Faropenem is a broad-spectrum β -lactam antibiotic belonging to the penem class. It exhibits potent bactericidal activity against a wide range of Gram-positive and Gram-negative bacteria by inhibiting cell wall synthesis.[1][2] Its stability against many β -lactamases makes it an effective agent against various resistant strains.[3] These application notes provide a comprehensive overview of the in vitro antibacterial properties of Faropenem and detailed protocols for its assessment.

Mechanism of Action

Faropenem's primary mechanism of action involves the inhibition of bacterial cell wall synthesis.[1] Like other β -lactam antibiotics, it targets and acylates penicillin-binding proteins (PBPs), which are essential enzymes for the synthesis of peptidoglycan, a critical component of the bacterial cell wall.[1] By inactivating these enzymes, Faropenem disrupts the cross-linking of peptidoglycan chains, leading to a weakened cell wall and subsequent cell lysis.[1]



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References

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- 2. Role of Faropenem in Treatment of Pediatric Infections: The Current State of Knowledge - PMC [pmc.ncbi.nlm.nih.gov]
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